

Spectroscopic Analysis of 3-Amino-1-(2-methylphenyl)urea: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Amino-1-(2-methylphenyl)urea

CAS No.: 15940-63-3

Cat. No.: B1266929

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Foreword

The structural elucidation of novel chemical entities is a cornerstone of modern drug discovery and development. Among the vast landscape of organic molecules, urea derivatives hold a significant place due to their diverse biological activities. This guide focuses on the spectroscopic characterization of a specific urea derivative, **3-Amino-1-(2-methylphenyl)urea** (CAS No. 15940-63-3). A thorough understanding of its spectroscopic properties is paramount for its synthesis, quality control, and exploration of its potential as a pharmacophore.

This document provides a detailed, albeit theoretical, exploration of the expected spectroscopic data for **3-Amino-1-(2-methylphenyl)urea**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The interpretations are grounded in the fundamental principles of spectroscopy and data from analogous structures.

Molecular Structure and Key Features

To fully appreciate the spectroscopic data, a clear understanding of the molecule's structure is essential.

Figure 1. Chemical structure of **3-Amino-1-(2-methylphenyl)urea**.

The molecule possesses several key structural features that will give rise to characteristic spectroscopic signals:

- An ortho-substituted tolyl group (2-methylphenyl).
- A central urea moiety (-NH-C(=O)-NH-).
- A terminal amino group (-NH₂).

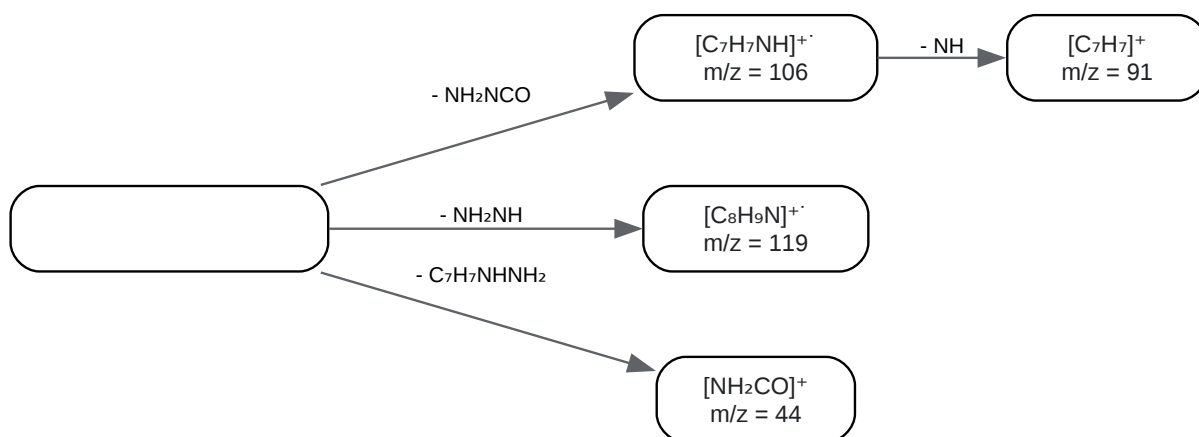
These functional groups and their relative positions will dictate the fragmentation patterns in mass spectrometry, the vibrational modes in IR spectroscopy, and the chemical shifts and coupling patterns in NMR spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound. For **3-Amino-1-(2-methylphenyl)urea** (C₈H₁₁N₃O), the expected molecular weight is approximately 165.19 g/mol .

Expected Fragmentation Pattern:

Electron ionization (EI) would likely lead to the following key fragmentation pathways:



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Figure 2. Plausible mass spectrometry fragmentation of **3-Amino-1-(2-methylphenyl)urea**.

- Molecular Ion ($M^{+\bullet}$): The parent ion peak should be observed at m/z 165.
- Loss of the Amino-urea Moiety: Cleavage of the C-N bond between the phenyl ring and the urea group would result in a fragment corresponding to the tolyl isocyanate radical cation or a related structure.
- Formation of the Tropylium Ion: A prominent peak at m/z 91, corresponding to the stable tropylium ion ($[C_7H_7]^+$), is anticipated due to the fragmentation of the tolyl group.
- Other Fragments: Other significant peaks may arise from the cleavage of the urea backbone.

Table 1: Predicted Mass Spectrometry Data

m/z (Predicted)	Possible Fragment Ion
165	$[C_8H_{11}N_3O]^{+\bullet}$ (Molecular Ion)
120	$[M - NH_2NH]^+$
106	$[M - NH_2NCO]^+$

| 91 | $[C_7H_7]^+$ (Tropylium ion) |

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

Expected IR Absorption Bands:

The IR spectrum of **3-Amino-1-(2-methylphenyl)urea** is expected to show characteristic absorption bands for the N-H, C=O, and aromatic C-H bonds.

Table 2: Predicted Infrared Spectroscopy Data

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3450 - 3200	N-H stretch	Amine (NH ₂) and Amide (N-H)
3100 - 3000	C-H stretch	Aromatic C-H
2980 - 2850	C-H stretch	Methyl (CH ₃)
1680 - 1640	C=O stretch (Amide I)	Urea (C=O)
1620 - 1550	N-H bend (Amide II)	Urea (N-H)
1600 - 1450	C=C stretch	Aromatic Ring

| 770 - 730 | C-H bend | ortho-disubstituted benzene |

The N-H stretching region is expected to be complex, with multiple overlapping bands arising from the primary amine and the two secondary amide protons. The strong carbonyl (C=O) stretch is a key diagnostic peak for the urea functionality.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon and hydrogen framework.

¹H NMR Spectroscopy

The proton NMR spectrum will provide information on the number of different types of protons, their chemical environment, and their connectivity.

Predicted ^1H NMR Chemical Shifts and Multiplicities:

Figure 3. Predicted regions for proton signals in the ^1H NMR spectrum.

Table 3: Predicted ^1H NMR Spectroscopy Data

Chemical Shift (δ , ppm)	Multiplicity	Number of Protons	Assignment
~ 8.5 - 9.5	broad singlet	1H	Ar-NH-C=O
~ 7.0 - 7.5	multiplet	4H	Aromatic protons
~ 5.0 - 6.0	broad singlet	1H	C=O-NH-NH ₂
~ 4.0 - 5.0	broad singlet	2H	-NH ₂

| ~ 2.2 | singlet | 3H | Ar-CH₃ |

- Aromatic Protons: The four protons on the tolyl ring will appear as a complex multiplet in the aromatic region.
- Amide and Amine Protons: The N-H protons of the urea and amino groups are expected to appear as broad singlets. Their chemical shifts can be highly variable and are dependent on solvent and concentration. These peaks will be exchangeable with D₂O.
- Methyl Protons: The methyl group on the tolyl ring will give rise to a sharp singlet in the aliphatic region.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum will show a signal for each unique carbon atom in the molecule.

Table 4: Predicted ^{13}C NMR Spectroscopy Data

Chemical Shift (δ , ppm)	Assignment
~ 155 - 160	C=O (Urea)
~ 135 - 140	Aromatic C (quaternary, C-NH)
~ 130 - 135	Aromatic C (quaternary, C-CH ₃)
~ 120 - 130	Aromatic C-H

| ~ 17 - 22 | Ar-CH₃ |

The carbonyl carbon of the urea will be the most downfield signal. The aromatic region will show six distinct signals for the six carbons of the tolyl ring, two of which will be quaternary. The methyl carbon will appear at the most upfield position.

Experimental Protocols

While experimental data for **3-Amino-1-(2-methylphenyl)urea** is not readily available in the public domain, the following are generalized protocols for acquiring the spectroscopic data discussed.

Sample Preparation for NMR

- Accurately weigh 5-10 mg of the compound.
- Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in an NMR tube.
- Ensure the sample is fully dissolved before placing it in the spectrometer.

NMR Data Acquisition

- ¹H NMR: A standard one-pulse experiment is typically sufficient. Data is usually acquired over a spectral width of 0-12 ppm with 16-64 scans.
- ¹³C NMR: A proton-decoupled experiment is used to obtain a spectrum with singlets for each carbon. A larger number of scans (e.g., 1024 or more) is generally required due to the low natural abundance of ¹³C.

IR Spectroscopy

- For a solid sample, prepare a KBr pellet by grinding a small amount of the compound with dry potassium bromide and pressing it into a thin disk.
- Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for direct analysis of the solid.
- Acquire the spectrum, typically over the range of 4000-400 cm^{-1} .

Mass Spectrometry

- Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Introduce the sample into the mass spectrometer via a direct insertion probe (for EI) or an electrospray ionization (ESI) source.
- Acquire the mass spectrum over an appropriate m/z range.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the key spectroscopic features of **3-Amino-1-(2-methylphenyl)urea**. The expected MS, IR, and NMR data are based on the known spectroscopic behavior of its constituent functional groups. While actual experimental data is necessary for definitive structural confirmation, this guide serves as a valuable resource for researchers working on the synthesis and characterization of this and related urea derivatives. The provided protocols offer a starting point for the empirical determination of its spectroscopic properties.

References

At the time of writing, no specific peer-reviewed articles with the complete spectroscopic data for **3-Amino-1-(2-methylphenyl)urea** were publicly available. The interpretations and predictions in this guide are based on general principles of organic spectroscopy as found in standard textbooks and databases for analogous compounds.

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